

Spectroscopic and Biological Activity Data

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Compound Focus: Artobiloanthone

CAS No.: 121748-25-2

Cat. No.: S644022

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The following tables consolidate the key data found for **Artobiloanthone**.

Table 1: Reported ¹H NMR Data for Artobiloanthone This data was measured in CDCl₃ at 300 MHz [1].

Proton Position	δ Chemical Shift (ppm)	Multiplicity
5 (OH)	13.35	s
7 (OH)	10.18	s
3'	6.34	s
4' (OH)	6.18	s
6'	7.26	s
14a	4.90	br s
14b	5.17	br s
17	5.28	t (J = 7.2 Hz)
19	1.65	s
20	1.79	s

Proton Position	δ Chemical Shift (ppm)	Multiplicity
21	3.30	d (J = 7.2 Hz)
22	5.25	t (J = 7.2 Hz)
24	1.65	s
25	1.79	s

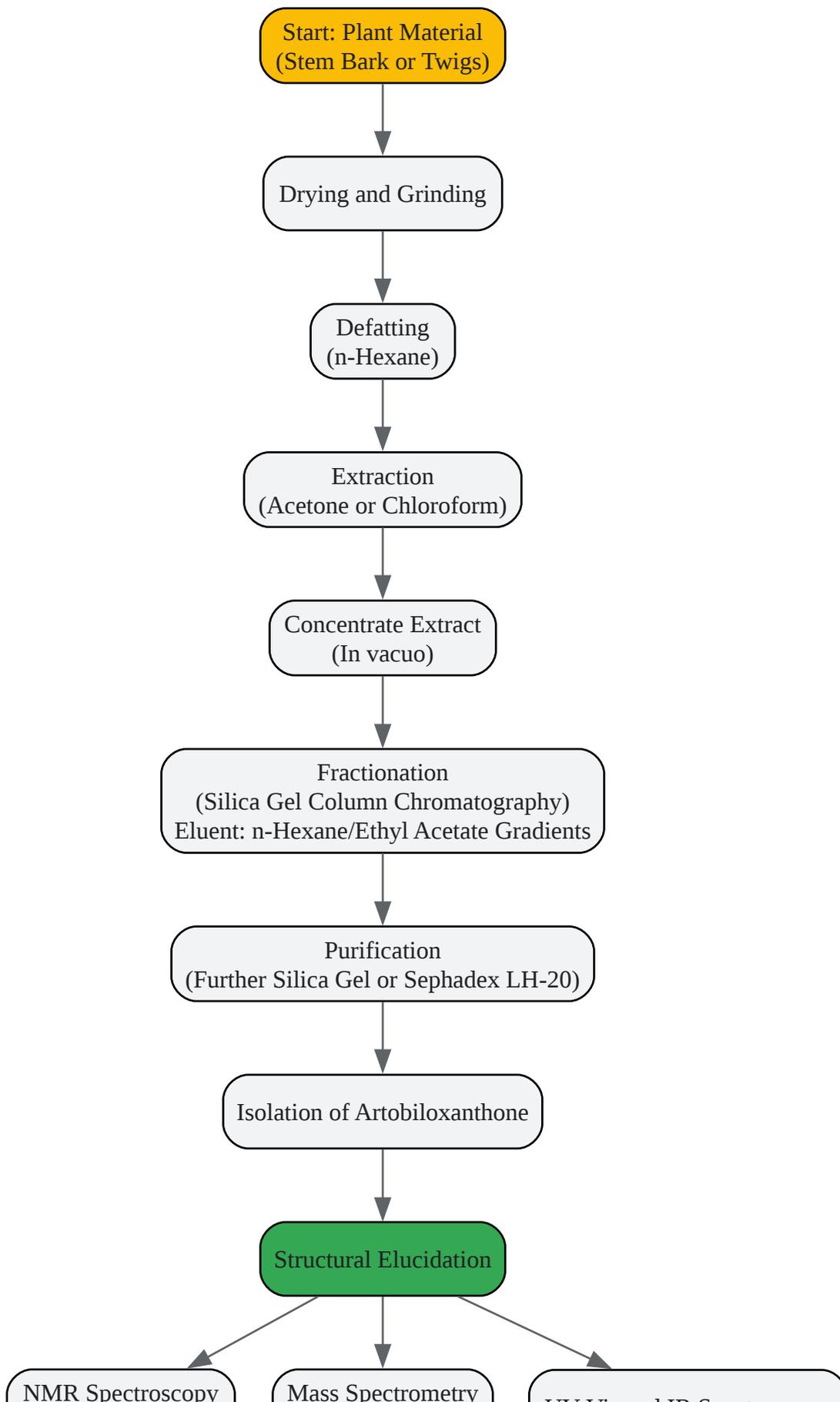
s: singlet; br s: broad singlet; d: doublet; t: triplet.

Table 2: Reported Biological Activities of Artobiloanthone

Assay/Cell Line	Reported Effect / IC ₅₀ Value	Citation
Cytotoxicity (HT-29 human colon cancer)	Potent cytotoxicity (most potent among tested compounds)	[1]
NF- κ B p65 assay	Most active inhibitor among tested compounds	[1]
Antiproliferation (SAS oral cancer cells)	IC ₅₀ = 11 μ M	[2]
Antiproliferation (T.Tn esophageal cancer cells)	IC ₅₀ = 22 μ M	[2]
Antiproliferation (HaCaT normal skin cells)	IC ₅₀ = 70 μ M (Higher IC ₅₀ indicates selectivity for cancer cells)	[2]
Molecular Docking (Estrogen Receptor α)	Good binding interactions, suggesting potential for breast cancer therapy	[3]

Experimental Workflow for Isolation and Characterization

Based on the procedures described in the search results, here is a generalized workflow for the isolation and initial characterization of **Artobioxanthone** from *Artocarpus* species.



[\(¹H, ¹³C, 2D\)](#)[\(ESI-HRMS\)](#)[UV-vis and IR Spectroscopy](#)

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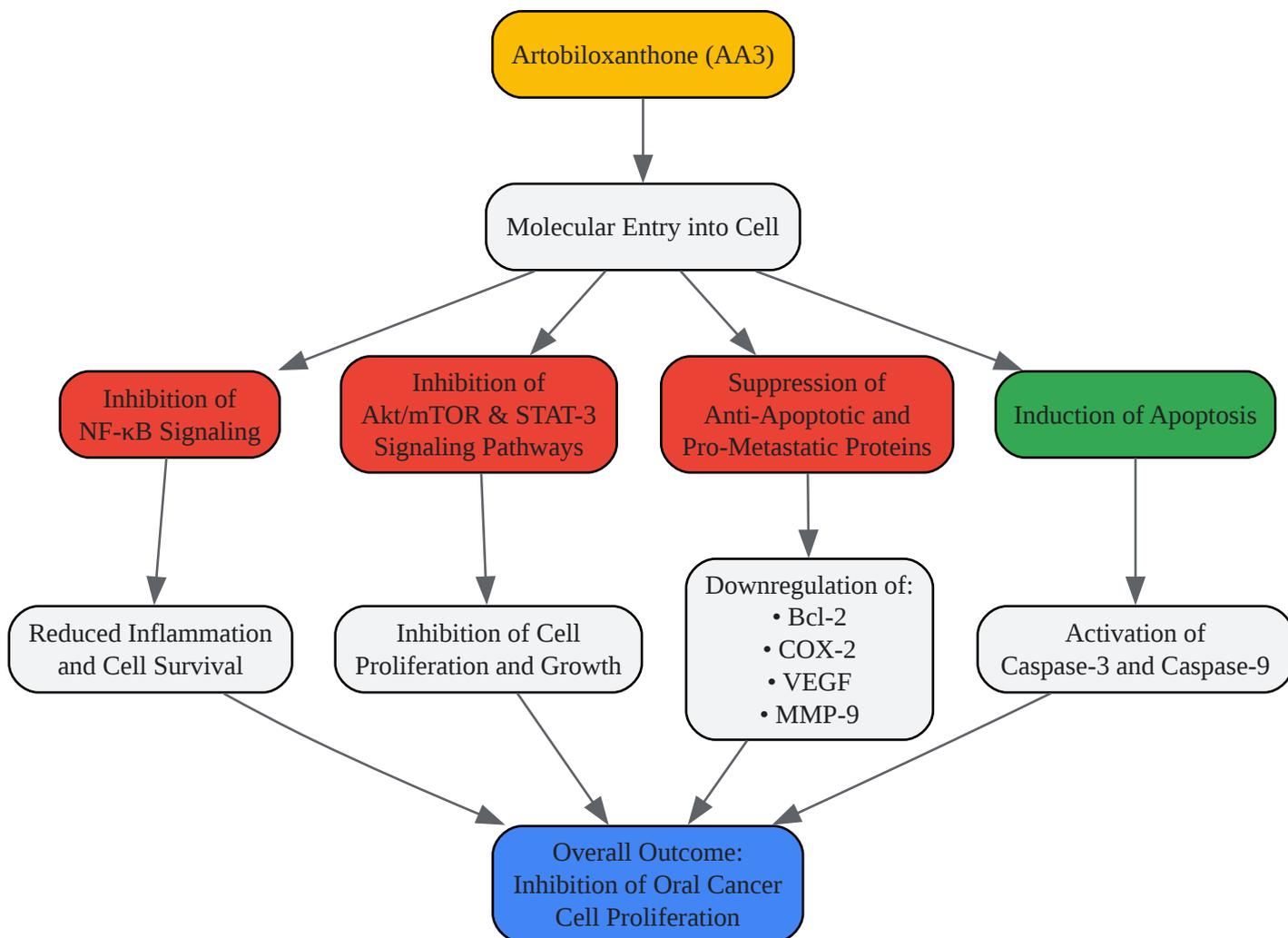
*Diagram of the isolation and characterization process for **Artobiloxanthone**.*

The characterization techniques used to identify **Artobiloxanthone** and confirm its structure include [1] [2]:

- **NMR Spectroscopy:** ¹H and ¹³C NMR are fundamental for determining the carbon-hydrogen framework.
- **Mass Spectrometry (MS):** High-Resolution MS (HRMS) via Electrospray Ionization (ESI) is used to confirm the exact molecular formula.
- **Other Spectroscopic Methods:** UV-Vis and IR spectroscopy provide supporting data on chromophores and functional groups.

Mechanism of Action in Cancer

Artobiloxanthone exhibits anticancer activity through multiple pathways. The following diagram summarizes its reported mechanisms of action.



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Proposed anticancer mechanisms of Artobiloxanthone from multiple pathways.

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References

1. Cytotoxic and NF-κB Inhibitory Constituents of Artocarpus ... [pmc.ncbi.nlm.nih.gov]
2. Natural Prenylflavones from the Stem Bark of Artocarpus ... [pmc.ncbi.nlm.nih.gov]

3. Artonin E and Structural Analogs from Artocarpus Species ... [mdpi.com]

To cite this document: Smolecule. [Spectroscopic and Biological Activity Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b644022#artobiloxanthone-spectroscopic-data-nmr-ms>]

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